

Demethylbatatasin IV: Application Notes and Protocols for Antimicrobial Activity Assays

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Compound of Interest

Compound Name: *Demethylbatatasin IV*

Cat. No.: *B1214630*

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Introduction

Demethylbatatasin IV is a naturally occurring stilbenoid compound found in various plant species, notably within the genus *Dioscorea*, including *Dioscorea alata* and *Dioscorea oppositifolia*. Stilbenoids are a class of phenolic compounds recognized for their diverse biological activities, including antimicrobial properties. This document provides detailed application notes and experimental protocols for the investigation of **Demethylbatatasin IV**'s antimicrobial potential. While specific quantitative data for the pure compound is not extensively available in public literature, this guide synthesizes information on the antimicrobial activity of extracts from plants known to contain **Demethylbatatasin IV** and outlines the general mechanisms of action attributed to stilbenoids.

Data Presentation: Antimicrobial Activity of *Dioscorea* Extracts Containing Demethylbatatasin IV

The following table summarizes the antimicrobial activity of extracts from *Dioscorea* species, which are known sources of **Demethylbatatasin IV**. It is important to note that these values represent the activity of the entire extract and not of the purified **Demethylbatatasin IV**. However, they provide a valuable indication of the potential antimicrobial spectrum.

Plant Source	Extract Type	Test Organism	Inhibition Zone (mm)	Minimum Inhibitory Concentration (MIC) (mg/mL)	Reference
Dioscorea alata (Purple Yam) Sap	96% Ethanol	Staphylococcus aureus	21.77 (at 0.25% concentration)	-	[1]
Escherichia coli	13.35 (at 0.25% concentration)	-	[1]		
Dioscorea alata Peel	-	Staphylococcus aureus	Inhibitory properties identified at 50%, 75%, and 100% extract concentrations	-	[2]
Bacillus subtilis	Inhibitory properties identified at 75% and 100% extract concentrations	-	[2]		
Dioscorea oppositifolia Tuber	Methanol	Salmonella enterica	20	-	[3]
Ethyl Acetate	Candida albicans	20	-	[3]	

Micrococcus luteus	13	-	[3]		
Dioscorea batatas	Methanol (Ethylacetate and Butanol fractions)	Listeria monocytogenes	-	1.0 - 7.5	[4]
Staphylococcus epidermidis	-	1.0 - 7.5	[4]		
Staphylococcus aureus	-	1.0 - 7.5	[4]		
Bacillus subtilis	-	1.0 - 7.5	[4]		
Salmonella typhimurium	-	1.0 - 7.5	[4]		
Proteus vulgaris	-	1.0 - 7.5	[4]		
Escherichia coli	-	1.0 - 7.5	[4]		
Pseudomonas aeruginosa (multidrug resistant)	-	1.0 - 7.5	[4]		
Candida albicans	Anti-Candida activity observed	-	[4]		
Candida krusei	Anti-Candida activity observed	-	[4]		
Candida geochares	Anti-Candida activity	-	[4]		

observed					
Dioscorea bulbifera	Ethanollic (whole tuber)	Serratia liquefaciens	-	250 µg/mL	[5]
Micrococcus luteus	-	250 µg/mL	[5]		
Streptococcus pneumoniae	-	250 µg/mL	[5]		
Escherichia coli	-	500 µg/mL	[5]		
Proteus vulgaris	-	500 µg/mL	[5]		
Dioscorea bulbifera	Ethyl Acetate	Staphylococcus aureus	-	0.78 - 1.56	[6]
Methicillin-resistant S. aureus (MRSA)	-	0.78 - 1.56	[6]		
Staphylococcus epidermidis	-	0.78 - 1.56	[6]		

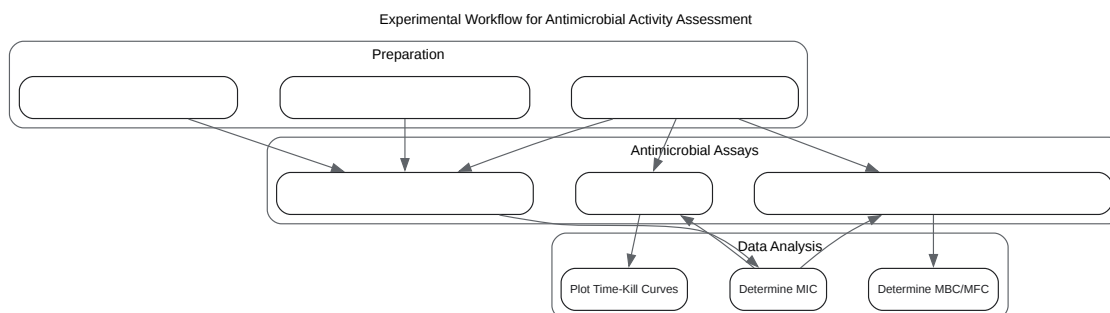
Plausible Mechanisms of Antimicrobial Action for Stilbenoids

Stilbenoids, the class of compounds to which **Demethylbatatasin IV** belongs, are thought to exert their antimicrobial effects through a multi-targeted approach. The primary mechanisms include:

- **Disruption of Cell Membrane Integrity:** Stilbenoids can intercalate into the lipid bilayer of microbial cell membranes, leading to increased permeability, leakage of intracellular components, and ultimately, cell death.[7]

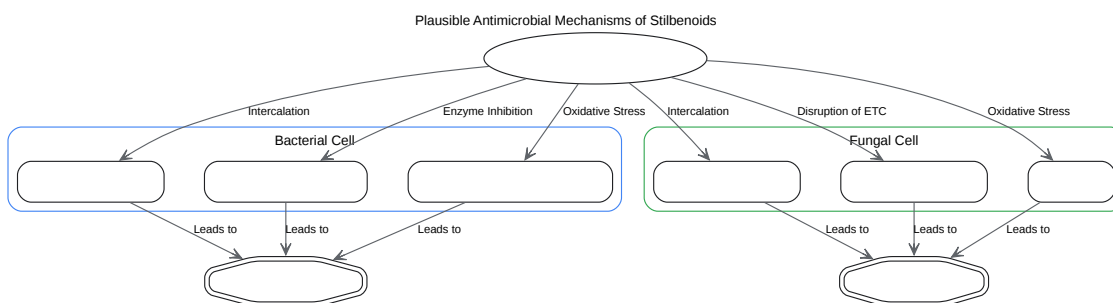
- **Inhibition of Cell Wall Synthesis:** Some stilbenoids have been shown to interfere with the synthesis of peptidoglycan, a critical component of the bacterial cell wall, leading to weakened cell structure and lysis.^[7]
- **DNA Damage and Interference with Replication:** These compounds can induce oxidative stress, leading to DNA damage. They may also inhibit enzymes crucial for DNA replication and repair.
- **Mitochondrial Dysfunction:** In fungi, stilbenoids can target mitochondria, disrupting the electron transport chain and ATP synthesis, which are vital for cellular energy production.^[7]

Mandatory Visualizations



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Caption: Workflow for assessing antimicrobial activity.



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